

Safe handling and storage procedures for fluoroacetone

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Compound of Interest

Compound Name: Fluoroacetone

Cat. No.: B1215716

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Fluoroacetone Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **fluoroacetone**. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **fluoroacetone**?

A1: **Fluoroacetone** is a highly toxic and flammable liquid and vapor.^{[1][2][3][4]} It is fatal if swallowed, inhaled, or in contact with skin.^{[1][3][5]} It can cause serious eye and skin irritation and may cause respiratory irritation.^{[2][3][6]} Vapors can form an explosive mixture with air.^{[1][4]}

Q2: What immediate actions should I take in case of accidental exposure to **fluoroacetone**?

A2: In case of any exposure, seek immediate medical attention.^[1]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][2]}
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^{[1][2]}

- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If breathing has ceased, apply artificial respiration. Do not use mouth-to-mouth resuscitation.[1]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.[1]

Q3: What personal protective equipment (PPE) is required when handling **fluoroacetone**?

A3: Appropriate PPE is crucial to ensure safety. This includes:

- Eye/Face Protection: Wear chemical splash goggles and a face shield.[1]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1][2] All handling should be conducted in a chemical fume hood.[1]

Q4: How should I properly store **fluoroacetone**?

A4: **Fluoroacetone** should be stored in a tightly closed container in a cool, dry, and well-ventilated area away from sources of ignition.[1][2][7] It is recommended to store it in a refrigerator/flammables cabinet.[1][2]

Q5: What materials are incompatible with **fluoroacetone**?

A5: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[2]

Q6: What should I do in the event of a **fluoroacetone** spill?

A6: In case of a spill, immediately evacuate the area and remove all sources of ignition.[1] Use a spark-proof tool.[1] Absorb the spill with inert material such as vermiculite, sand, or earth, and place it in a suitable, closed container for disposal.[1][2] Ensure adequate ventilation.[1]

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **fluoroacetone**.

| Property | Value |
|---------------------|----------------------------------|
| Chemical Formula | C ₃ H ₅ FO |
| Molar Mass | 76.07 g/mol |
| Appearance | Colorless to pale yellow liquid |
| Density | 1.054 g/mL at 25°C |
| Boiling Point | 75°C |
| Flash Point | 7°C (44.6°F) |
| Storage Temperature | 2-8°C |

Data sourced from multiple references.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

Standard Handling Protocol for Fluoroacetone

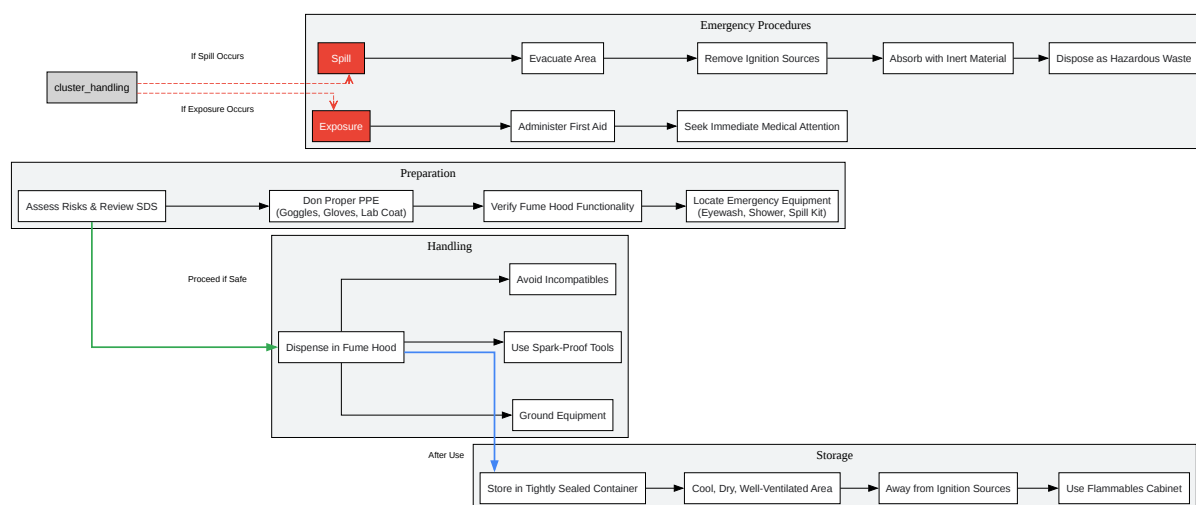
- Preparation: Before handling, ensure that a chemical fume hood, eyewash station, and safety shower are readily accessible.[\[1\]](#) All personnel must be equipped with the appropriate PPE as outlined in the FAQ section.
- Dispensing: Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[2\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Procedure: Conduct all work within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#) Avoid contact with eyes, skin, and clothing.[\[1\]](#) Do not breathe vapors or mist.[\[1\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#) Clean all equipment and the work area to remove any residual contamination.

Spill Clean-up Protocol

- Evacuation and Ignition Source Control: Immediately evacuate all personnel from the spill area. Eliminate all potential ignition sources (e.g., open flames, sparks, hot surfaces).[\[1\]](#)

- Ventilation: Ensure the area is well-ventilated to disperse vapors.[1]
- Containment and Absorption: Wearing appropriate PPE, contain the spill using an inert absorbent material like vermiculite, sand, or earth.[1]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.[1][2]
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.

Logical Workflow for Safe Fluoroacetone Handling



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